

# molecular weight and formula of 3,4,5-Triacetoxybenzoic acid

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## Compound of Interest

Compound Name: **3,4,5-Triacetoxybenzoic acid**

Cat. No.: **B1295088**

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## In-Depth Technical Guide: 3,4,5-Triacetoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3,4,5-Triacetoxybenzoic acid**, a compound of interest in various research and development applications. The information is presented to be accessible and useful for professionals in the fields of chemistry, pharmacology, and materials science.

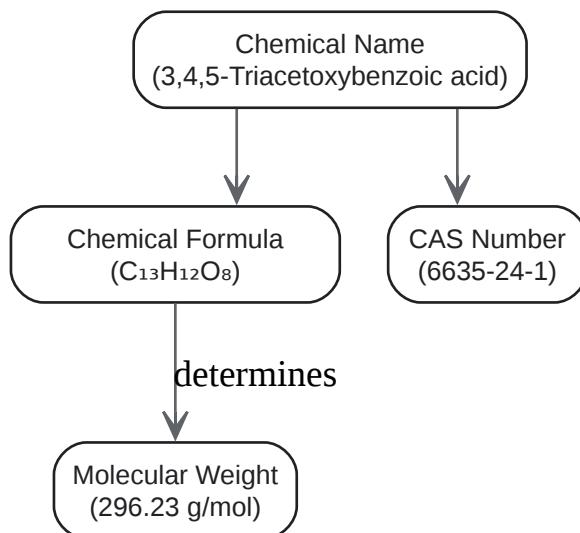
## Core Molecular Data

The fundamental molecular properties of **3,4,5-Triacetoxybenzoic acid** are summarized in the table below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value
Chemical Formula	C <sub>13</sub> H <sub>12</sub> O <sub>8</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	296.23 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Alternate Names	3,4,5-tris(acetoxy)benzoic acid <a href="#">[1]</a>
CAS Number	6635-24-1 <a href="#">[1]</a> <a href="#">[2]</a>

# Logical Relationship of Molecular Properties

The molecular formula dictates the molecular weight, which is a critical parameter in stoichiometry and the preparation of solutions with specific molar concentrations. The IUPAC name provides a standardized nomenclature, while the CAS number offers a unique identifier for this specific chemical substance.



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## References

- 1. scbt.com [scbt.com]
- 2. Benzoic acid, 3,4,5-tris(acetoxy)- | C<sub>13</sub>H<sub>12</sub>O<sub>8</sub> | CID 95088 - PubChem [pubchem.ncbi.nlm.nih.gov]
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